

# A Comparative Analysis of Physical Properties: 11,20-didecyltriacontane vs. Linear Alkanes

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Triacontane, 11,20-didecyl-*

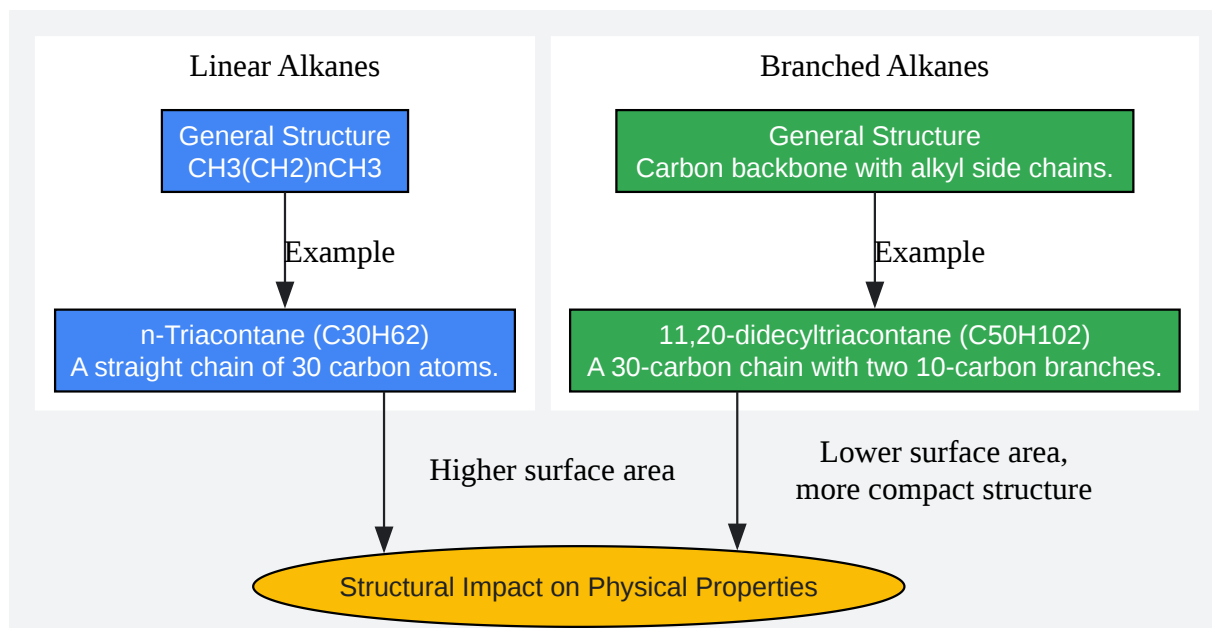
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This guide provides a detailed comparison of the physical properties of the branched alkane 11,20-didecyltriacontane and its linear counterpart, n-triacontane, alongside other linear alkanes. The content is tailored for researchers, scientists, and professionals in drug development, offering objective analysis supported by experimental data and standardized protocols. The primary focus is on how molecular structure—specifically, branching—influences key physical characteristics such as melting point, boiling point, and density.

## Molecular Structure: The Foundation of Physical Properties

The fundamental difference between 11,20-didecyltriacontane and linear alkanes lies in their molecular architecture. Linear alkanes, like n-triacontane, consist of a single, unbranched chain of carbon atoms. In contrast, 11,20-didecyltriacontane features a 30-carbon main chain with two ten-carbon (decyl) branches. This structural divergence is the primary determinant of their differing physical properties.



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Caption: Structural comparison of linear and branched alkanes.

## Comparative Analysis of Physical Properties

The degree of branching in an alkane's structure significantly impacts its intermolecular forces, primarily the van der Waals forces (specifically, London dispersion forces). These forces dictate the energy required to transition between solid, liquid, and gaseous states.

Property	n-Triacontane (Linear)	11,20- didecyltriacontane (Branched)	General Trend for Linear Alkanes	General Trend for Branched Alkanes
Molecular Formula	C <sub>30</sub> H <sub>62</sub>	C <sub>50</sub> H <sub>102</sub>	C <sub>n</sub> H <sub>2n+2</sub>	C <sub>n</sub> H <sub>2n+2</sub>
Molecular Weight ( g/mol )	422.81	703.3	Increases with chain length	Increases with size
Boiling Point (°C)	450	Unavailable (Predicted to be lower than a linear C50 alkane)	Increases with molecular weight due to larger surface area and stronger dispersion forces.	Lower than their linear isomers due to a more compact, spherical shape which reduces surface area contact.
Melting Point (°C)	64-67	Unavailable	Increases with molecular weight due to better packing in the crystal lattice.	Generally lower than linear isomers, but highly symmetrical branched molecules can have anomalously high melting points.

Density (g/cm <sup>3</sup> )	~0.810 (at 20°C)	Unavailable	Increases with molecular weight, approaching a limiting value of about 0.85 g/cm <sup>3</sup> .	Branching generally leads to less efficient packing, resulting in lower densities compared to linear isomers.
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Note: Experimental data for 11,20-didecyltriacontane is not readily available in published literature. The comparison is based on established principles of physical chemistry regarding branched alkanes.

## Discussion of Structure-Property Relationships

**Boiling Point:** Linear alkanes exhibit higher boiling points than their branched isomers of similar molecular weight. This is because their elongated shape allows for a larger surface area of contact between molecules, which enhances the strength of London dispersion forces. Branching creates a more compact and spherical molecular shape, reducing the effective surface area for intermolecular interactions and consequently lowering the boiling point.

**Melting Point:** The trend for melting points is more complex. While longer linear chains generally lead to higher melting points due to increased dispersion forces, molecular symmetry and the efficiency of crystal lattice packing play a crucial role. Linear alkanes, with their regular structure, tend to pack well. Branching disrupts this packing, typically lowering the melting point. However, highly symmetrical branched molecules can sometimes pack more efficiently than their less symmetrical isomers, leading to unusually high melting points.

**Density:** The density of linear alkanes increases with molecular weight. Branching generally reduces the efficiency of molecular packing, leading to a lower density compared to the corresponding straight-chain alkane.

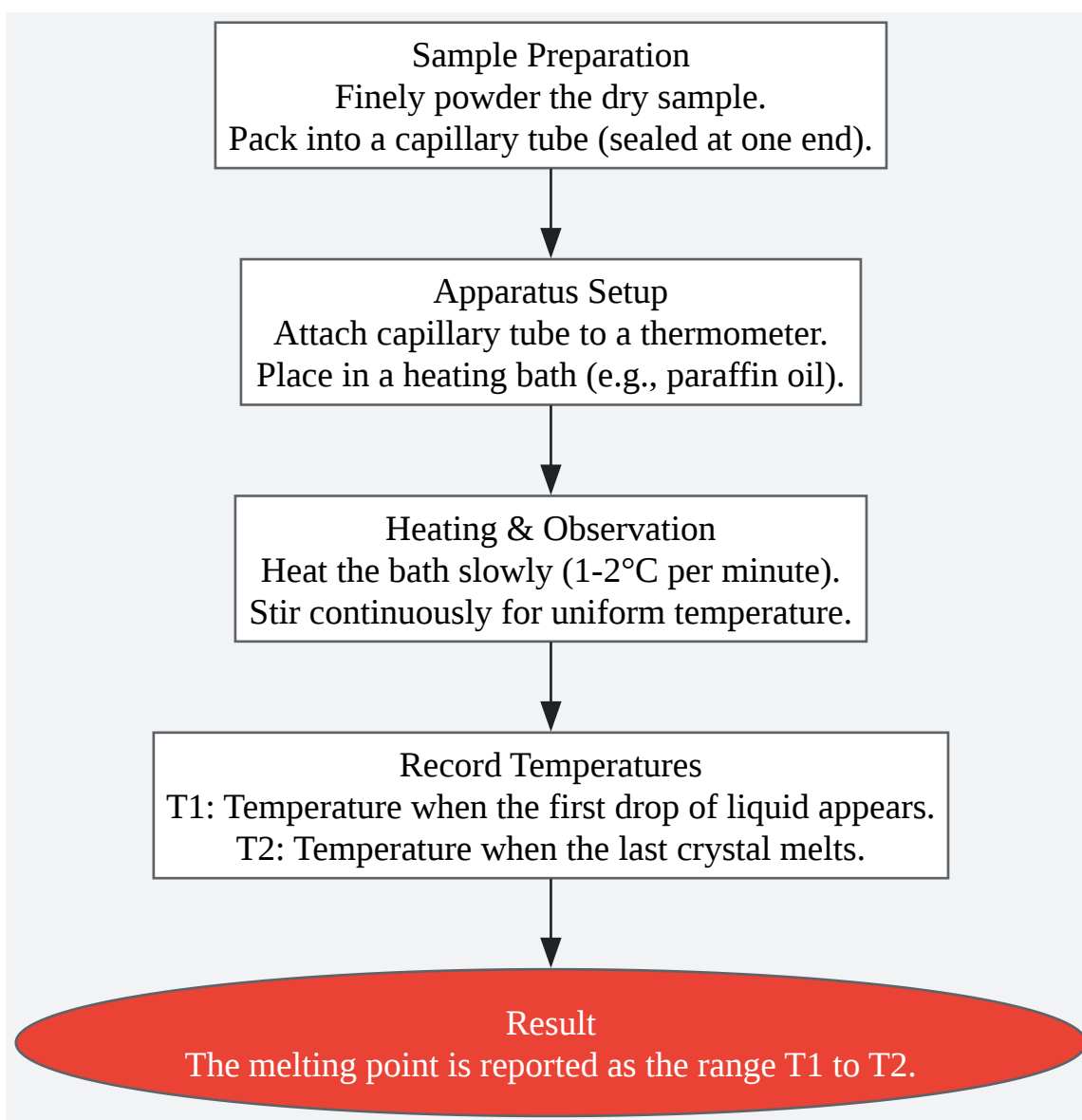
## Experimental Protocols

Accurate determination of these physical properties relies on precise and standardized experimental methodologies.

## Determination of Melting Point (Capillary Method)

This method is used to determine the temperature at which a solid substance transitions to a liquid state. A pure substance typically has a sharp melting point range of less than 2°C.

Workflow:



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Caption: Workflow for melting point determination.

Procedure:

- **Sample Preparation:** The solid sample is finely powdered. A small amount is packed into a thin-walled capillary tube sealed at one end.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is immersed in a heating bath (e.g., a Thiele tube filled with mineral oil) to ensure even heat distribution.
- **Heating:** The bath
- **To cite this document:** BenchChem. [A Comparative Analysis of Physical Properties: 11,20-didecyltriacontane vs. Linear Alkanes]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15372641#triacontane-11-20-didecyl-vs-linear-alkanes-in-physical-properties>]

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)